

An In-Depth Technical Guide to Quinolin-3-ylmethanol (CAS: 13669-51-7)

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Compound of Interest

Compound Name: Quinolin-3-ylmethanol

Cat. No.: B086302

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Quinolin-3-ylmethanol, with the Chemical Abstracts Service (CAS) number 13669-51-7, is a pivotal heterocyclic building block in the landscape of medicinal and synthetic chemistry. As a derivative of quinoline, this compound embodies a versatile scaffold that has been instrumental in the development of a diverse array of biologically active molecules. Its strategic importance lies in its utility as a key intermediate for the synthesis of more complex chemical entities with potential therapeutic applications, particularly in the realms of oncology and infectious diseases. This technical guide provides a comprehensive overview of the fundamental properties, synthesis, and known applications of **Quinolin-3-ylmethanol**, with a focus on its role in the synthesis of bioactive compounds. While direct biological data on **Quinolin-3-ylmethanol** itself is limited in publicly available literature, its structural motif is a recurring feature in numerous pharmacologically significant molecules. This document aims to serve as a foundational resource for researchers engaged in the exploration and utilization of this versatile chemical entity.

Chemical and Physical Properties

Quinolin-3-ylmethanol is a solid at room temperature, possessing a molecular formula of $C_{10}H_9NO$ and a molecular weight of 159.19 g/mol. ^{[1][2]} A summary of its key physical and chemical properties is presented in Table 1.

Property	Value	Reference(s)
CAS Number	13669-51-7	[1][2]
Molecular Formula	C ₁₀ H ₉ NO	[1][2]
Molecular Weight	159.19 g/mol	[1][2]
Melting Point	65-67 °C	[1]
Boiling Point	329.784 °C at 760 mmHg	[1]
Flash Point	153.248 °C	[1]
Density	1.219 g/cm ³	[1]
Physical Form	Solid	
Purity	≥95% (Commercially available)	
Storage Temperature	Room Temperature	

Safety Information: **Quinolin-3-ylmethanol** is classified with the GHS07 pictogram and a "Warning" signal word. Hazard statements include H302 (Harmful if swallowed), H315 (Causes skin irritation), H319 (Causes serious eye irritation), and H335 (May cause respiratory irritation). Precautionary statements advise on appropriate handling and storage procedures to mitigate risks.

Synthesis and Reactivity

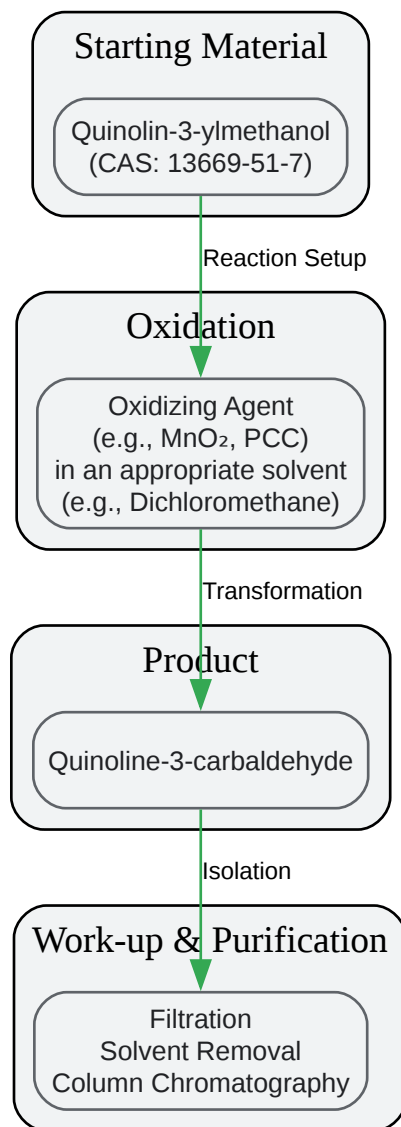
Quinolin-3-ylmethanol is typically utilized as a starting material or intermediate in multi-step synthetic sequences. A common reaction involving this compound is its oxidation to the corresponding aldehyde, quinoline-3-carbaldehyde. This transformation is a critical step in the elaboration of the quinoline scaffold to introduce further chemical diversity.

Experimental Protocol: Oxidation of a Quinolin-3-ylmethanol Derivative

While a specific protocol for the oxidation of **Quinolin-3-ylmethanol** is not readily available in the reviewed literature, a representative procedure for a similar transformation on a related substrate, (2-chlorobenzo[h]quinolin-3-yl)methanol, provides valuable insight. This reaction

utilizes sodium borohydride for the reduction of the corresponding aldehyde, a reversible process where the oxidation would proceed in the opposite direction. A plausible synthetic route for the oxidation of **Quinolin-3-ylmethanol** to quinoline-3-carbaldehyde could involve common oxidizing agents like manganese dioxide (MnO_2) or pyridinium chlorochromate (PCC).

Illustrative Oxidation Workflow:



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A generalized workflow for the oxidation of **Quinolin-3-ylmethanol**.

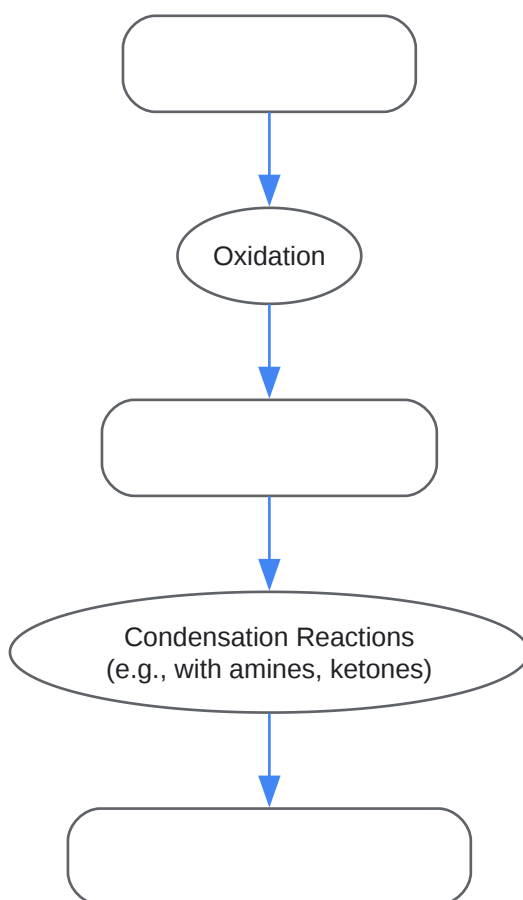
Role in the Synthesis of Bioactive Molecules

The true value of **Quinolin-3-ylmethanol** lies in its role as a precursor to a wide range of bioactive molecules. The quinoline core is a well-established "privileged structure" in medicinal chemistry, known to interact with various biological targets.[3] Derivatives of quinoline have demonstrated a broad spectrum of pharmacological activities, including anticancer, antimicrobial, and anti-inflammatory properties.

Synthesis of Quinoline-3-carbaldehyde Derivatives

Quinoline-3-carbaldehyde, readily synthesized from **Quinolin-3-ylmethanol**, is a versatile intermediate. It serves as a key starting material for the synthesis of various heterocyclic systems and derivatives with potential therapeutic applications. For instance, it can be used to synthesize Schiff bases, chalcones, and other complex molecules that have been investigated for their biological activities.

Logical Relationship for Synthesis of Bioactive Derivatives:



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Synthetic utility of **Quinolin-3-ylmethanol** in generating bioactive compounds.

While specific quantitative data for derivatives of **Quinolin-3-ylmethanol** are not extensively reported, the broader class of quinoline derivatives has been a subject of numerous studies. For example, various quinoline-based compounds have been evaluated as inhibitors of EGFR/HER-2, demonstrating potent anti-tumor activities with GI₅₀ values in the nanomolar range.[4]

Signaling Pathways and Mechanisms of Action of Quinoline Derivatives

Although no specific signaling pathways have been directly attributed to **Quinolin-3-ylmethanol**, the quinoline scaffold is known to be a key pharmacophore in molecules that modulate various cellular signaling pathways implicated in cancer and other diseases. For instance, certain quinoline derivatives have been shown to induce apoptosis in cancer cells through the mediation of the Sirt1/Caspase 3 signaling pathway.[5]

Hypothetical Signaling Pathway Modulation by a Quinoline Derivative:



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A potential mechanism of action for a bioactive quinoline derivative.

Conclusion

Quinolin-3-ylmethanol (CAS: 13669-51-7) is a valuable and versatile building block in medicinal and synthetic chemistry. While direct biological activity data for the compound itself is scarce, its significance is underscored by its utility as a key intermediate in the synthesis of a wide array of pharmacologically relevant molecules. Its ready conversion to quinoline-3-carbaldehyde opens up a plethora of synthetic possibilities for creating novel compounds with potential therapeutic applications. Further research into the direct biological effects of **Quinolin-3-ylmethanol** and a more systematic exploration of its derivatives could unveil new

avenues for drug discovery and development. This guide serves as a starting point for researchers looking to leverage the synthetic potential of this important quinoline derivative.

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